

Herbacetin Solubility: Core Properties & Challenges

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Compound Focus: Herbacetin

CAS No.: 527-95-7

Cat. No.: S618855

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Herbacetin is a natural flavonoid with promising pharmacological activities, including efficacy against influenza-induced lung injury and fibrosis [1] [2]. However, its development is hampered by poor aqueous solubility, a common challenge for many flavonoid compounds.

The table below summarizes its basic physicochemical data, which is the starting point for all formulation strategies.

Property	Description/Value	Reference
Molecular Formula	C15H10O7	[3]
Molecular Weight	302.24 g/mol	[3]
CAS Number	527-95-7	[3]
Solubility in DMSO	100 mg/mL (330.86 mM)	[3]
Appearance	Light yellow to yellow solid	[3]

Solubility Enhancement Strategies & Protocols

While direct studies on **herbacetin** are limited, successful strategies for structurally similar compounds like curcumin provide a strong foundation. The following table compares general methods you can adapt and test for **herbacetin**.

Technique	Key Components	Reported Outcome (for reference compounds)	Considerations
Cyclodextrin Complexation	Hydroxypropyl- β -Cyclodextrin (HP- β -CD)	>90% dissolution in 90 mins for curcumin [4]	Improves stability and wettability.
Solid Dispersions	PVP (Polyvinylpyrrolidone), Solvent Evaporation Method	94% dissolution for curcumin [4]	Choice of polymer and method (e.g., freeze-drying, grinding) is critical.
Nanoformulations	Lipid nanoparticles, micelles	>90% dissolution for curcumin [4]	Can enhance cellular uptake and bioavailability.
Surfactant Systems	Sodium Lauryl Sulfate (SLS), Pluronic F-127	75-88% dissolution efficiency for curcumin [4]	Simple to implement; surfactant concentration must be optimized.
Co-solvent Systems	DMSO, PEG 300, Tween-80, Saline [3]	Standard for <i>in vitro</i> and <i>in vivo</i> stock solutions.	High co-solvent percentages may not be suitable for all administration routes.

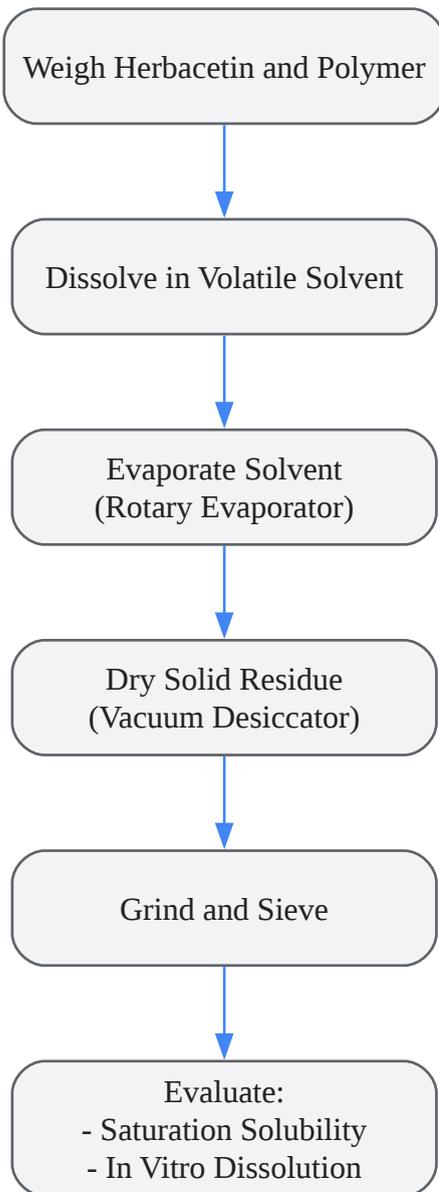
Detailed Experimental Protocol: Solid Dispersion via Solvent Evaporation

This is a widely used and effective method for solubility enhancement [4].

- **Materials:** **Herbacetin**, carrier polymer (e.g., PVP K30), volatile solvent (e.g., ethanol or methanol), magnetic stirrer, rotary evaporator.
- **Procedure:**

- **Dissolution:** Accurately weigh **herbacetin** and the polymer (e.g., in a 1:5 to 1:10 drug-to-polymer ratio) and dissolve both in a minimum amount of volatile solvent with stirring.
- **Evaporation:** Remove the solvent using a rotary evaporator at a controlled temperature (e.g., 40-50°C) under reduced pressure to form a thin, solid film.
- **Drying:** Further dry the solid dispersion in a vacuum desiccator for 24 hours to remove any residual solvent.
- **Size Reduction:** Gently grind the dried mass and sieve it to obtain a fine, uniform powder.
- **Evaluation:**
 - **Saturation Solubility:** Shake an excess of the solid dispersion in aqueous medium (e.g., phosphate buffer, pH 7.4) for 24-48 hours, then filter and analyze the drug content (e.g., by HPLC or UV-Vis spectroscopy).
 - **Dissolution Study:** Use a USP Dissolution Apparatus II (paddle apparatus). Compare the dissolution rate and extent of the solid dispersion against pure **herbacetin**.

This experimental workflow can be visualized as follows:



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Frequently Asked Questions (FAQs)

Q1: What is a safe and effective co-solvent system for preparing herbacetin stock solutions for *in vitro* cellular assays? For *in vitro* studies, DMSO is the most common solvent. A stock solution of 100 mg/mL (330.86 mM) can be prepared in DMSO [3]. For subsequent dosing in cell culture media, this stock should be diluted such that the final DMSO concentration is $\leq 0.5\text{-}1.0\%$ to minimize cytotoxicity.

Q2: I need to administer herbacetin to animals for *in vivo* studies. What formulation approaches should I consider? For *in vivo* work, moving beyond pure DMSO is critical. A recommended protocol is:

- **10% DMSO + 40% PEG 300 + 5% Tween-80 + 45% Saline.** This mixture has been used to prepare a clear solution of at least 2.5 mg/mL of **herbacetin** for *in vivo* administration [3]. This formulation helps maintain the compound in solution and improves bioavailability.

Q3: After preparing a solid dispersion, the dissolution rate did not improve as expected. What could have gone wrong? This is a common troubleshooting point. Potential issues include:

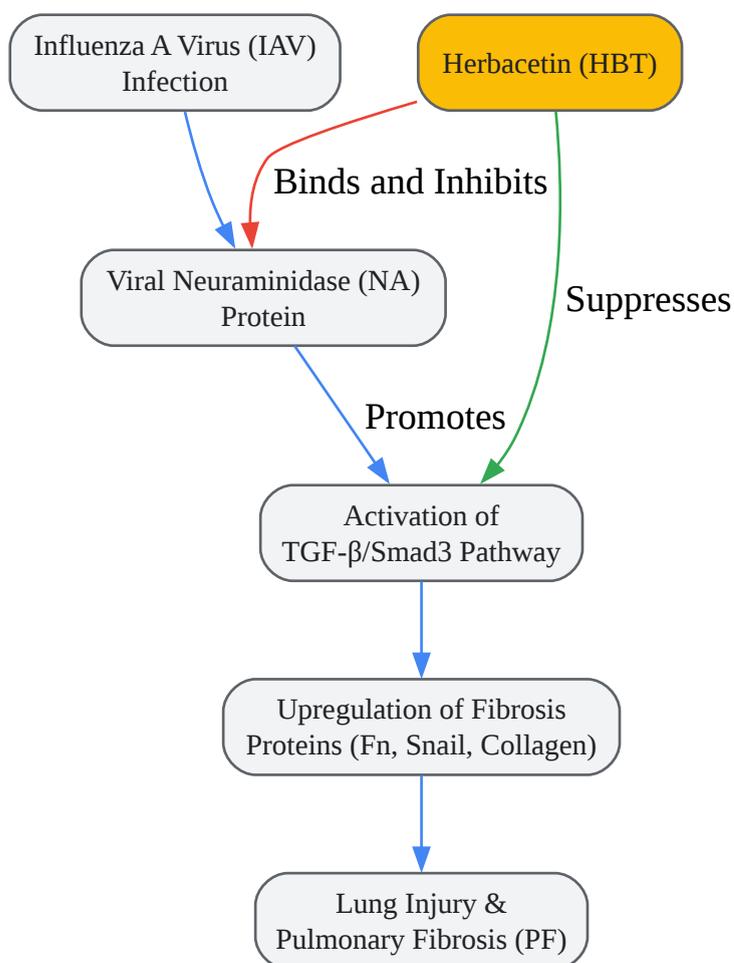
- **Incomplete Solvent Removal:** Residual solvent can cause the drug to recrystallize. Ensure thorough drying in a vacuum desiccator.
- **Drug-Polymer Ratio:** The ratio may not be optimal. Screen different ratios (e.g., 1:2, 1:5, 1:10).
- **Improper Mixing:** The drug and polymer may not have been molecularly dispersed. Ensure complete dissolution in the solvent before evaporation.
- **Storage Conditions:** Solid dispersions are often hygroscopic and may crystallize upon moisture uptake. Store in a moisture-proof container.

Q4: Are there any known stability issues with herbacetin in solution that I should be aware of? Yes, like many flavonoids, **herbacetin** can be sensitive to light, heat, and pH. It is advisable to:

- Prepare fresh solutions when possible.
- Store stock solutions at -20°C or -80°C, protected from light.
- Avoid extreme pH conditions during formulation to prevent degradation.

The Mechanism of Action Context

Understanding *why* you are formulating **herbacetin** can provide additional context. Recent research shows its therapeutic potential is linked to specific molecular targets. The diagram below illustrates its mechanism against influenza-induced lung injury and fibrosis, which can help you align your formulation's target profile (e.g., aiming for lung delivery).



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References

1. Herbacetin Alleviates Influenza Virus-Induced Lung Injury ... [pmc.ncbi.nlm.nih.gov]
2. Herbacetin Alleviates Influenza Virus-Induced Lung Injury ... [mdpi.com]
3. Herbacetin | Natural Product [medchemexpress.com]
4. Comprehensive Evaluation of Solubility Enhancement ... [rjptonline.org]

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